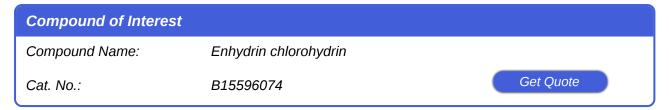


Enhydrin: A Sesquiterpene Lactone with Cytotoxic Properties

Author: BenchChem Technical Support Team. Date: December 2025



Enhydrin is a sesquiterpene lactone belonging to the germacranolide subclass, isolated from the edible plant Enhydra fluctuans[1]. Sesquiterpene lactones are a diverse group of bioactive compounds known for their potential therapeutic properties, including anti-cancer activities[1].

In Vitro Cytotoxicity

Enhydrin has demonstrated significant cytotoxic effects against various human cancer cell lines. A cytotoxicity-guided isolation of compounds from Enhydra fluctuans identified enhydrin as a potent anti-proliferative agent[2].

Table 1: In Vitro Cytotoxicity of Enhydrin (IC50 values)

Cell Line	Cancer Type	IC50 (μM)
CCRF-CEM	Leukemia	0.18 - 17.34
HCT-116	Colon Carcinoma	0.18 - 17.34
MDA-MB-231	Breast Adenocarcinoma	0.18 - 17.34
U251	Glioblastoma	0.18 - 17.34

Source:[2]



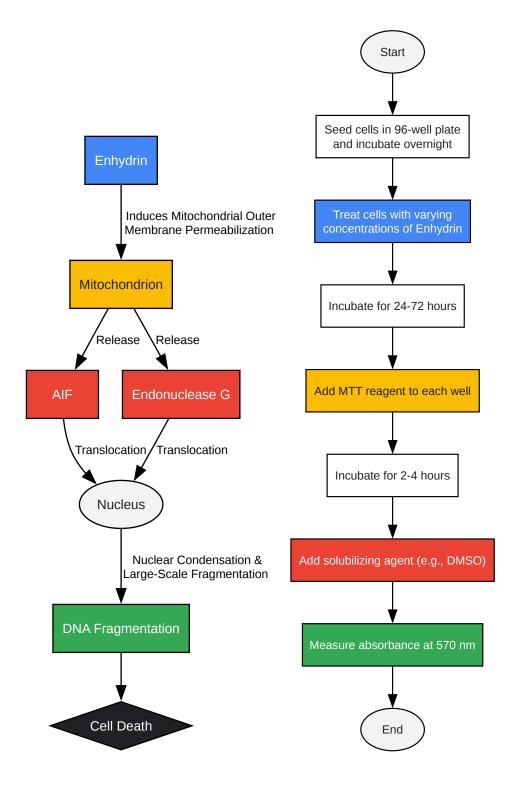
Mechanism of Action: Evidence for Caspase-Independent Apoptosis

The precise molecular mechanism underlying Enhydrin's cytotoxicity is still under investigation. However, initial studies suggest a departure from the classical apoptosis pathways. An investigation into the apoptotic mechanism of enhydrin in HCT-116 and U251 cancer cells revealed no significant activation of caspases-3/7[2]. This finding points towards a caspase-independent mode of cell death or an alternative programmed cell death pathway.

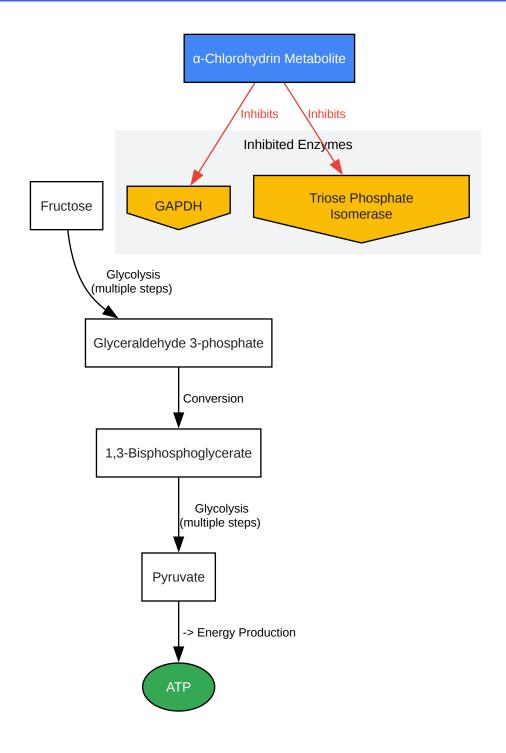
Germacranolides, the class of compounds Enhydrin belongs to, are known to induce apoptosis through the intrinsic pathway and by sensitizing cells to the extrinsic pathway[3]. Caspase-independent apoptosis can be initiated by various stimuli and involves the release of mitochondrial proteins like Apoptosis-Inducing Factor (AIF) and Endonuclease G (EndoG), which then translocate to the nucleus to mediate DNA fragmentation[4][5]. It is plausible that Enhydrin triggers such a pathway.

Diagram 1: Proposed Caspase-Independent Apoptosis Pathway for Enhydrin

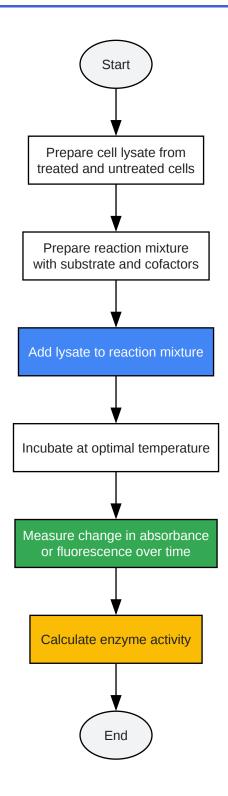












Click to download full resolution via product page

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.



References

- 1. phytojournal.com [phytojournal.com]
- 2. researchgate.net [researchgate.net]
- 3. researchgate.net [researchgate.net]
- 4. Oxidative stress triggers neuronal caspase-independent death: endonuclease G involvement in programmed cell death-type III - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. Caspase-Independent Cell Death Mechanisms Madame Curie Bioscience Database -NCBI Bookshelf [ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Enhydrin: A Sesquiterpene Lactone with Cytotoxic Properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15596074#mechanism-of-action-of-enhydrin-chlorohydrin-in-vitro]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support:The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com